

Introduction: The Strategic Importance of a Versatile Heterocyclic Building Block

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Compound of Interest

Compound Name: 2-Chloro-6-methyl-3-nitropyridine

CAS No.: 56057-19-3

Cat. No.: B1586791

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In the landscape of modern organic synthesis, particularly within pharmaceutical and agrochemical research, the utility of a molecule is often defined by its functional group arrangement and inherent reactivity. **2-Chloro-6-methyl-3-nitropyridine** is a quintessential example of a highly versatile heterocyclic intermediate.^{[1][2]} Its pyridine core is a privileged structure in numerous bioactive molecules.^[3] The strategic placement of a labile chlorine atom, an activating nitro group, and a methyl group creates a platform for a diverse array of chemical transformations. This guide, intended for researchers and drug development professionals, provides a comprehensive overview of this compound, from its fundamental properties and synthesis to its core reactivity and practical applications.

Compound Identification and Physicochemical Properties

Accurate identification is the cornerstone of reproducible science. The key identifiers and properties of **2-Chloro-6-methyl-3-nitropyridine** are summarized below.

Table 1: Compound Identification

Identifier	Value	Source(s)
CAS Number	56057-19-3	[4] [5] [6]
Molecular Formula	C ₆ H ₅ ClN ₂ O ₂	[6] [7]
Molecular Weight	172.57 g/mol	[4] [6]
IUPAC Name	2-chloro-6-methyl-3-nitropyridine	[6]
Common Synonyms	6-Chloro-5-nitro-2-picoline	[5] [6]
SMILES	<chem>CC1=NC(Cl)=C(C=C1)N(=O)=O</chem>	[6]

| InChIKey | UIEVSGOVFXWCIK-UHFFFAOYSA-N [\[4\]](#) |

Table 2: Physicochemical Properties

Property	Value	Source(s)
Appearance	Light orange to yellow to green powder/crystal	[5]
Purity	Typically >98.0% (by GC)	[5]

| Melting Point | 70.0 to 74.0 °C [\[5\]](#) |

Molecular Structure and Reactivity Analysis

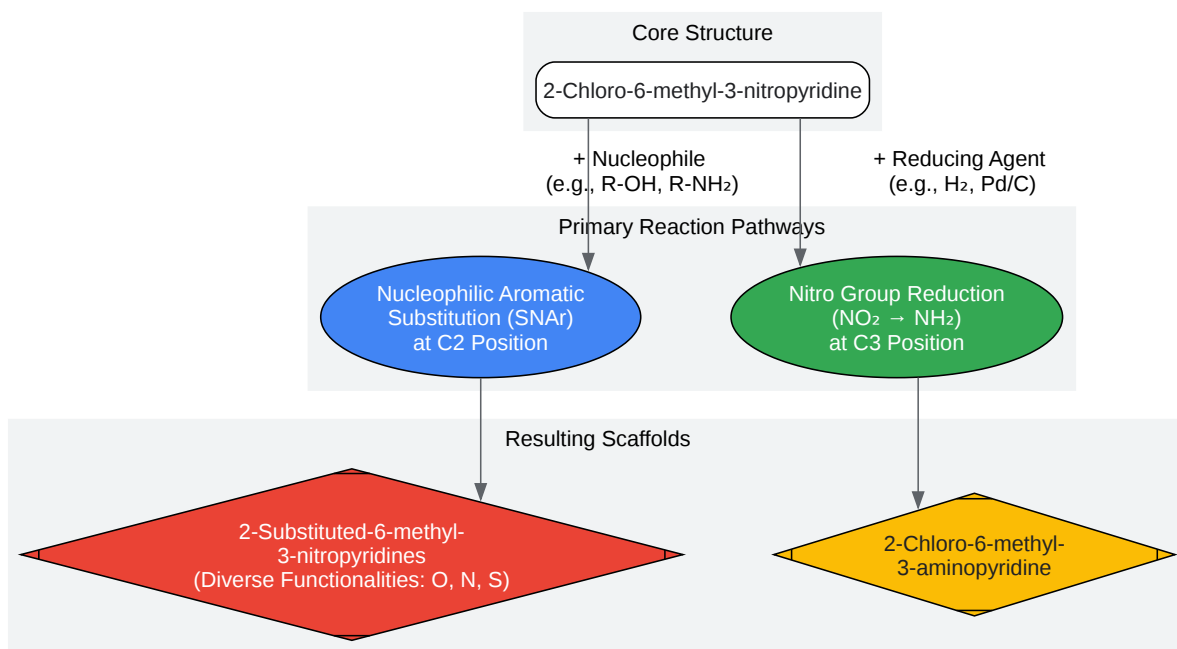
The synthetic utility of **2-Chloro-6-methyl-3-nitropyridine** is a direct consequence of the electronic interplay between its substituents on the pyridine ring.

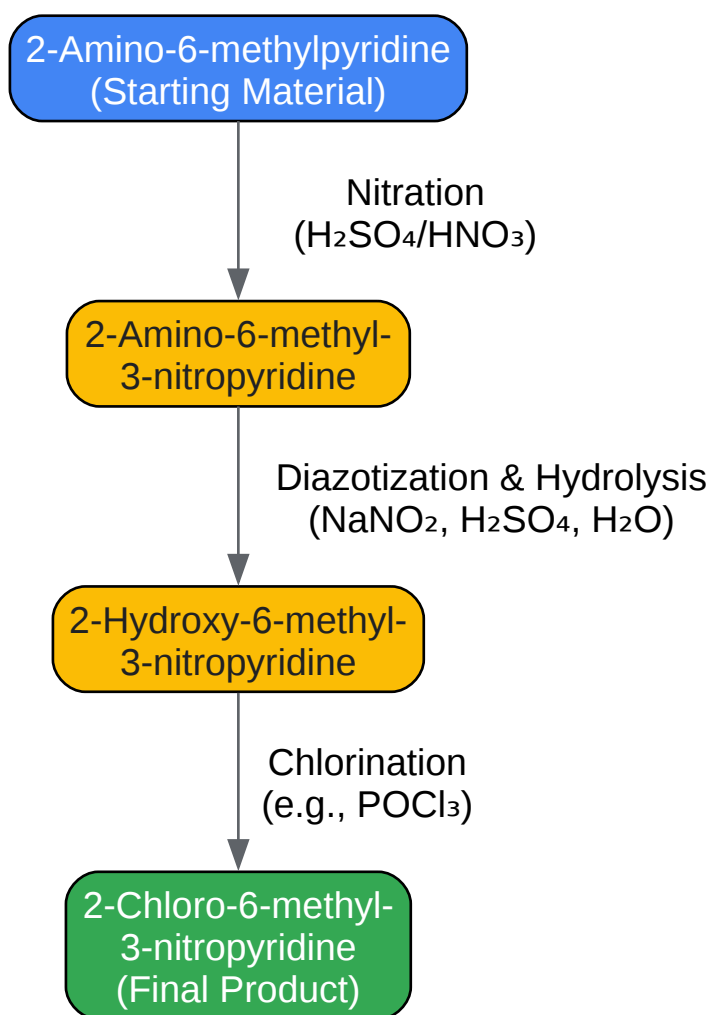
- **The Pyridine Core:** The nitrogen atom in the ring is inherently electron-withdrawing, making the ring electron-deficient compared to benzene and generally susceptible to nucleophilic attack, especially at the 2, 4, and 6 positions.[\[8\]](#)
- **Chloro Group (C2):** Positioned ortho to the ring nitrogen, the chlorine atom is a good leaving group. Its departure is facilitated by the strong electron-withdrawing nature of both the ring

nitrogen and the adjacent nitro group. This makes the C2 position the primary site for Nucleophilic Aromatic Substitution (S_NAr) reactions.^{[1][2]}

- Nitro Group (C3): The nitro group is a powerful electron-withdrawing group via both resonance and induction. It strongly activates the ortho (C2) and para (C6) positions towards nucleophilic attack.^[8] Its powerful inductive effect makes the adjacent C2 position exceptionally electron-deficient and therefore highly reactive to nucleophiles.^[8] Furthermore, the nitro group can be readily reduced to an amino group, providing a synthetic handle for subsequent functionalization, such as amide bond formation or diazotization.^[1]
- Methyl Group (C6): The methyl group has a mild electron-donating effect, which slightly counteracts the electron-withdrawing effects at the C6 position.

This unique combination of functionalities dictates two primary reaction pathways, making it a valuable synthetic intermediate.





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Caption: General synthesis workflow for **2-Chloro-6-methyl-3-nitropyridine**.

Step-by-Step Methodology:

- Step 1: Nitration of 2-Amino-6-methylpyridine.
 - To a cooled (0-5 °C) flask containing concentrated sulfuric acid, slowly add 2-amino-6-methylpyridine while maintaining the temperature.
 - Once the addition is complete, a mixture of concentrated sulfuric acid and nitric acid (nitrating mixture) is added dropwise, ensuring the temperature does not exceed 10 °C.

- After the addition, the reaction is allowed to stir at room temperature for several hours until completion (monitored by TLC or HPLC).
- The reaction mixture is then carefully poured onto crushed ice, and the resulting precipitate (2-amino-6-methyl-3-nitropyridine) is collected by filtration, washed with water, and dried.
- Step 2: Diazotization and Hydrolysis to 2-Hydroxy-6-methyl-3-nitropyridine.
 - The 2-amino-6-methyl-3-nitropyridine from the previous step is suspended in an aqueous solution of sulfuric acid.
 - The suspension is cooled to 0-5 °C, and a solution of sodium nitrite in water is added slowly, keeping the temperature below 5 °C.
 - The mixture is stirred at this temperature for a period, then gently warmed to facilitate the hydrolysis of the diazonium salt to the corresponding hydroxyl compound.
 - The product, 2-hydroxy-6-methyl-3-nitropyridine, often precipitates upon cooling and can be isolated by filtration.
- Step 3: Chlorination to **2-Chloro-6-methyl-3-nitropyridine**.
 - The dried 2-hydroxy-6-methyl-3-nitropyridine is treated with a chlorinating agent, such as phosphorus oxychloride (POCl₃) or thionyl chloride (SOCl₂).
 - The mixture is heated under reflux for several hours until the reaction is complete.
 - After cooling, the reaction mixture is carefully quenched by pouring it onto ice.
 - The crude product is then extracted with an organic solvent (e.g., dichloromethane or ethyl acetate), and the organic layer is washed, dried, and concentrated under reduced pressure to yield the final product, which can be further purified by recrystallization. [9]

Application in Synthetic Chemistry: A Protocol for Nucleophilic Aromatic Substitution (S_NAr)

The most prominent application of this compound is as an electrophile in S_NAr reactions. [1]The following is a representative protocol for the synthesis of an ether linkage by reacting it with an alcohol, a common step in building more complex molecules. A similar procedure can be adapted for reactions with amines or thiols.

Protocol: Synthesis of 2-(Aryloxy)-6-methyl-3-nitropyridine

- **Reagent Preparation:** In a dry, inert-atmosphere flask (e.g., nitrogen or argon), dissolve **2-Chloro-6-methyl-3-nitropyridine** (1.0 eq) and the desired phenol or alcohol (1.1 eq) in an appropriate anhydrous polar aprotic solvent (e.g., DMF or DMSO).
- **Base Addition:** Add a suitable base, such as potassium carbonate (K_2CO_3 , 1.5-2.0 eq) or sodium hydride (NaH, 1.2 eq), to the mixture portion-wise at room temperature. Causality Note: The base is required to deprotonate the nucleophile (the phenol/alcohol), increasing its nucleophilicity and facilitating the attack on the electron-deficient C2 position of the pyridine ring.
- **Reaction:** Heat the reaction mixture to a temperature between 80-120 °C. The reaction progress should be monitored by a suitable analytical technique like TLC or LC-MS. Insight: The elevated temperature is necessary to overcome the activation energy of the Meisenheimer complex formation, which is the rate-determining step in many S_NAr reactions.
- **Work-up:** Once the starting material is consumed, cool the reaction to room temperature. Quench the reaction by adding water and extract the product with an organic solvent like ethyl acetate.
- **Purification:** Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate in vacuo. The crude product can then be purified by column chromatography on silica gel or by recrystallization to yield the pure 2-(aryloxy)-6-methyl-3-nitropyridine.

Spectroscopic Characterization

While experimental spectra should always be acquired for confirmation, the expected NMR signals can be reliably predicted based on the structure.

Table 3: Predicted ^1H and ^{13}C NMR Chemical Shifts

Nucleus	Position/Group	Predicted Chemical Shift (ppm)	Multiplicity	Notes
^1H NMR	$-\text{CH}_3$ (C6)	$\sim 2.5 - 2.7$	Singlet (s)	Upfield signal for the three methyl protons. [4]
	H (C5)	$\sim 8.0 - 8.5$	Doublet (d)	Downfield due to proximity to the electron-withdrawing nitro group. [4]
	H (C4)	$\sim 7.5 - 7.8$	Doublet (d)	Coupled to the proton at C5. [4]
^{13}C NMR	$-\text{CH}_3$ (C6)	$\sim 20 - 25$	Quartet (in ^1H -coupled)	Most upfield carbon signal. [4]

| | C2, C3, C4, C5, C6| $\sim 120 - 160$ | Singlets (in ^1H -decoupled)| Five distinct signals for the aromatic carbons, with shifts influenced by the attached Cl, NO_2 , and N atoms. [4]

Safety and Handling

As with any laboratory chemical, proper safety precautions are mandatory.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat. * Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors. [10] Avoid contact with skin, eyes, and clothing. [10] Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents and strong acids. [10] * First Aid:

- Eyes: In case of contact, immediately rinse with plenty of water for several minutes. Seek medical attention. [10] * Skin: Wash off with soap and plenty of water. If irritation occurs, seek medical advice. [10] * Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention. [10] * Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician.

This is a summary and does not replace a full Safety Data Sheet (SDS), which should be consulted before use.

Conclusion

2-Chloro-6-methyl-3-nitropyridine is a powerful and versatile intermediate in organic synthesis. Its value is derived from a well-defined reactivity profile, dominated by highly regioselective nucleophilic aromatic substitution at the C2 position and the potential for nitro group reduction. This dual functionality allows for the construction of complex, highly functionalized pyridine derivatives, cementing its role as a key building block in the development of novel pharmaceuticals, agrochemicals, and functional materials. [2][12]

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